

Physical and chemical properties of N,N-Dimethyltetradecylamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N,N-Dimethyltetradecylamine*

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An In-depth Technical Guide to the Physical and Chemical Properties of N,N-Dimethyltetradecylamine

This technical guide provides a comprehensive overview of the core physical and chemical properties of **N,N-Dimethyltetradecylamine** (DMTA), tailored for researchers, scientists, and professionals in drug development. This document collates critical data, outlines experimental methodologies for property determination, and illustrates relevant applications and molecular relationships.

Chemical Identity and Structure

N,N-Dimethyltetradecylamine, also known as Dimethylmyristylamine, is a tertiary amine with a 14-carbon alkyl chain.^{[1][2]} Its structure consists of a long, hydrophobic tetradecyl tail and a hydrophilic dimethylamino head group.

- IUPAC Name: N,N-dimethyltetradecan-1-amine^[1]
- CAS Number: 112-75-4^{[1][2][3][4]}
- Molecular Formula: C₁₆H₃₅N^{[1][2][4]}
- Synonyms: Dimethylmyristamine, N,N-Dimethylmyristylamine, Tetradecyldimethylamine^{[1][2][5]}

Physical Properties

The physical characteristics of **N,N-Dimethyltetradecylamine** are summarized below. The compound typically presents as a colorless to light yellow liquid with a characteristic fishy odor.

[1]

Property	Value	Source
Molecular Weight	241.46 g/mol	[1][2][3]
Appearance	Clear, colourless to yellow oil/liquid	[1][4]
Density	0.795 g/mL at 20 °C	[3][4][5]
Melting Point	-3 °C	[4]
Boiling Point	148 °C at 2 mmHg	[4]
Flash Point	131 °C - 151 °C (closed cup)	[3][4]
Refractive Index	n _{20/D} 1.441	[4]
Vapor Pressure	0.02 - 9.4 Pa at 20-50 °C	[4]
Solubility	Slightly soluble in Chloroform, Hexane, and Methanol	[4]

Chemical and Spectroscopic Properties

N,N-Dimethyltetradecylamine exhibits chemical behavior typical of a tertiary amine. Its basicity and the reactivity of the lone pair of electrons on the nitrogen atom are key to its chemical applications.

Property	Value	Source
pKa	9.78 ± 0.28 (Predicted)	[4]
LogP	1.3 - 6.91 (at 20°C, pH 7.1-8.8)	[4]
Surface Tension	25.2 - 26.5 mN/m (at 1 g/L, 25 °C)	[4]

Spectroscopic Data

Spectroscopic analysis is crucial for the structural confirmation and purity assessment of **N,N-Dimethyltetradecylamine**.

- Mass Spectrometry (MS): The NIST WebBook provides the electron ionization mass spectrum for **N,N-Dimethyltetradecylamine**, which is essential for its identification.[6]
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: Spectra are available for analogous compounds like N,N-Dimethyloctadecylamine, showing characteristic peaks for the long alkyl chain and the N-methyl groups.[7] For N,N-dimethylhexadecylamine, the N-methyl protons appear around $\delta = 2.25$ ppm, and the α -methylene protons (adjacent to the nitrogen) are observed at approximately $\delta = 2.20$ ppm.[8]
 - ^{13}C NMR: The ^{13}C NMR spectrum shows distinct signals for the carbons in the tetradecyl chain and the N-methyl groups.[9]
- Infrared (IR) Spectroscopy: IR spectra are available and would show characteristic C-H stretching vibrations for the alkyl chain and C-N stretching bands.[1]

Experimental Protocols

The determination of the physicochemical properties of **N,N-Dimethyltetradecylamine** follows standard analytical chemistry methodologies.

Purity and Assay

The purity of **N,N-Dimethyltetradecylamine** is typically determined by Gas Chromatography (GC), often coupled with a Flame Ionization Detector (FID) or a Mass Spectrometer (MS).[3][5]

- Methodology: A calibrated GC system is used. A dilute solution of the sample in a suitable volatile solvent (e.g., hexane) is injected into the GC. The compound is separated from impurities based on its boiling point and interaction with the stationary phase of the column. The peak area of **N,N-Dimethyltetradecylamine** relative to the total peak area of all components provides the purity percentage.

Density Measurement

- Methodology: The density is measured using a pycnometer or a digital density meter at a controlled temperature (e.g., 20 °C). The instrument is calibrated with deionized water. The density is calculated from the mass of the sample and the known volume of the pycnometer.

Thermal Analysis (Melting and Boiling Points)

- Methodology:
 - Melting Point: Determined using Differential Scanning Calorimetry (DSC), which measures the heat flow difference between the sample and a reference as a function of temperature. The melting point is identified as the onset temperature of the melting endotherm.
 - Boiling Point: Determined under reduced pressure (vacuum) due to the high boiling point at atmospheric pressure. A vacuum distillation apparatus is used, and the temperature and pressure are recorded when the liquid and vapor phases are in equilibrium.

Spectroscopic Analysis

- Methodology:
 - NMR: Samples are typically dissolved in a deuterated solvent, such as chloroform-d (CDCl_3), with tetramethylsilane (TMS) as an internal standard.^[9] ^1H and ^{13}C NMR spectra are recorded on a high-field NMR spectrometer.
 - MS: For GC-MS, the compound is separated on a GC column and then introduced into the ion source of a mass spectrometer. Electron ionization (EI) is a common method for generating the mass spectrum.^[6]

A general workflow for the characterization of **N,N-Dimethyltetradecylamine**.

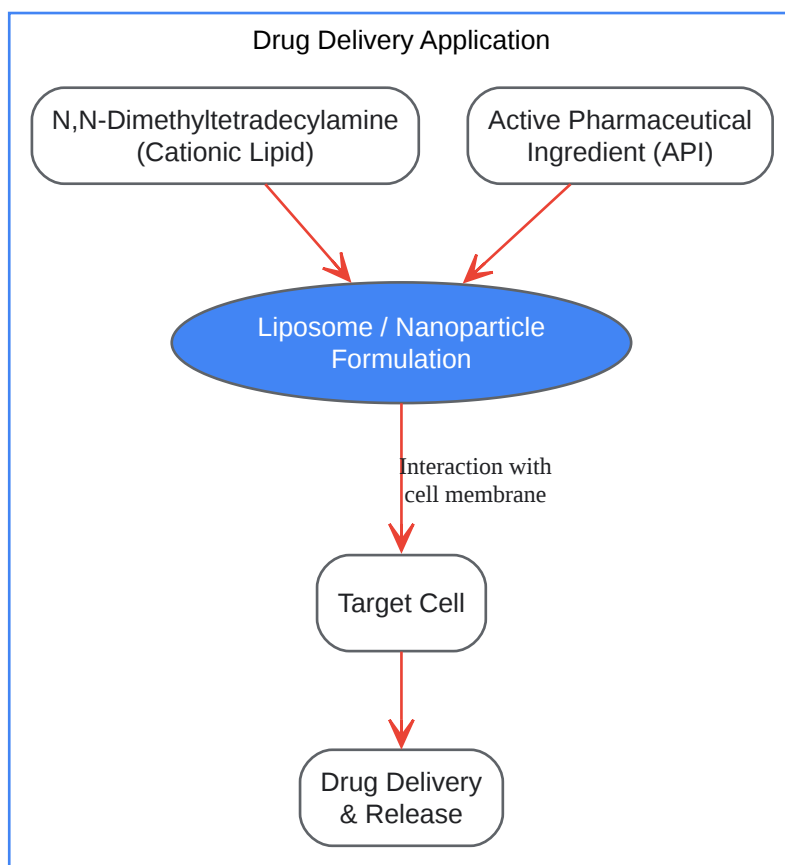
Applications in Research and Drug Development

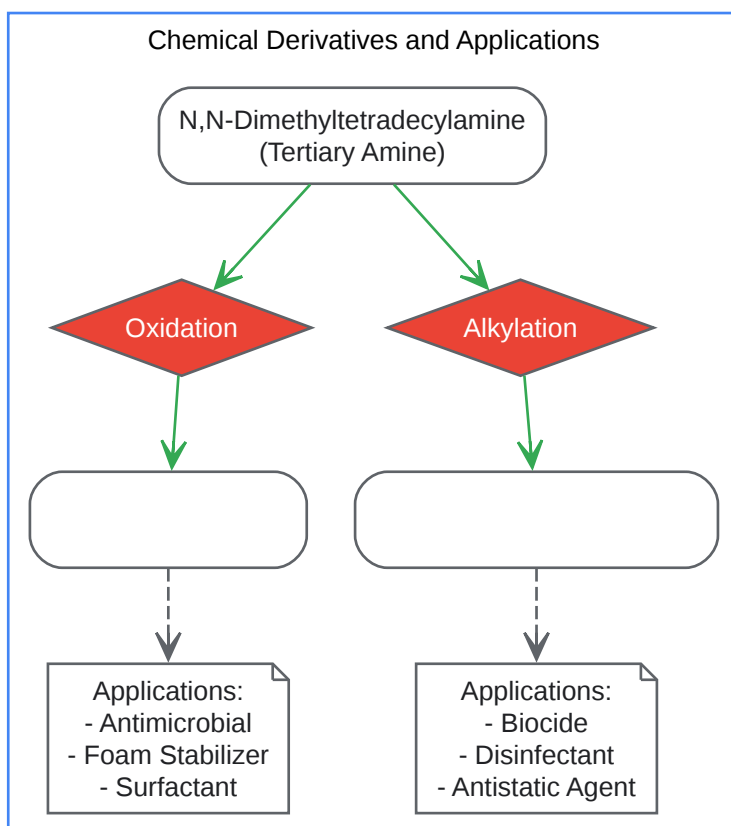
N,N-Dimethyltetradecylamine serves as a versatile chemical intermediate and surfactant with several applications relevant to the pharmaceutical and biotechnology sectors.

- Surfactant and Intermediate: It is a cationic surfactant and a key intermediate in the synthesis of other surfactants, such as gemini surfactants and amine oxides, which are used

as corrosion inhibitors and detergents.[3][10]

- **Drug Delivery:** As a cationic lipid, **N,N-Dimethyltetradecylamine** can be used in the formulation of liposomes and nanoparticles.[10] These delivery systems can encapsulate therapeutic agents, enhancing their stability and facilitating their delivery to target cells. Its interaction with cell membranes is a key property for this application.[10]
- **Antimicrobial Properties:** While DMTA itself has some antimicrobial activity, its derivative, **N,N-Dimethyltetradecylamine N-oxide** (Myristamine oxide), is a known antimicrobial agent effective against bacteria like *S. aureus* and *E. coli*. [10][11][12] This makes it a compound of interest for developing new disinfectants or therapeutic agents.
- **Gene Delivery:** Its ability to interact with negatively charged cell membranes and nucleic acids has led to investigations into its potential for gene delivery applications.[10]
- **Pharmaceutical Synthesis:** Tertiary amines like DMTA can serve as intermediates or reagents in the synthesis of more complex active pharmaceutical ingredients (APIs).[13][14]





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- To cite this document: BenchChem. [Physical and chemical properties of N,N-Dimethyltetradecylamine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b030355#physical-and-chemical-properties-of-n-n-dimethyltetradecylamine]

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